

A Comprehensive Technical Guide to 1-Methylpiperidin-4-one

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Compound of Interest

Compound Name: 1-Methoxypiperidin-4-one

Cat. No.: B179640

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A Note on Nomenclature: The initial topic of "**1-Methoxypiperidin-4-one**" did not yield specific findings in chemical literature and databases. It is highly probable that the intended compound was 1-Methylpiperidin-4-one, a well-documented and widely used chemical intermediate. This guide will focus on the latter compound.

Introduction

1-Methylpiperidin-4-one, also known as N-methyl-4-piperidone, is a heterocyclic organic compound that serves as a crucial building block in the synthesis of a wide array of pharmaceutical agents and other specialty chemicals.^{[1][2][3]} Its utility stems from the reactivity of the ketone functional group and the structural scaffold of the piperidine ring, a common motif in bioactive molecules.^{[4][5]} This technical guide provides an in-depth overview of 1-Methylpiperidin-4-one, including its chemical properties, synthesis, and significant applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1-Methylpiperidin-4-one is a clear to pale yellow liquid with a distinct amine-like odor.^[3] It is soluble in water and various organic solvents. The key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
IUPAC Name	1-Methylpiperidin-4-one	[1][6][7][8]
Synonyms	N-Methyl-4-piperidone, 1-Methyl-4-oxopiperidine	[6][9]
CAS Number	1445-73-4	[7][8]
Molecular Formula	C ₆ H ₁₁ NO	[1][7][8]
Molecular Weight	113.16 g/mol	[1][7]
Appearance	Clear yellow to orange liquid	[8]
Boiling Point	55-60 °C at 11 mmHg	[2]
Density	0.92 g/mL at 25 °C	[2]
Refractive Index	1.4590 to 1.4630 (20°C, 589 nm)	[8]
SMILES	CN1CCC(=O)CC1	[6][7][8]
InChI Key	HUUPVABNAQUEJW-UHFFFAOYSA-N	[6][7][8]

Spectroscopic Data

Spectroscopic analysis is fundamental for the characterization of 1-Methylpiperidin-4-one. The following table summarizes key spectroscopic information.

Spectroscopic Data	Key Features
Infrared (IR) Spectrum	A strong absorption band characteristic of the C=O (ketone) stretching vibration is typically observed around 1715 cm ⁻¹ .
Mass Spectrometry (MS)	The electron ionization mass spectrum shows a molecular ion peak (M ⁺) at m/z 113.[9]

Synthesis and Experimental Protocols

Several synthetic routes to 1-Methylpiperidin-4-one have been reported. A common and historically significant method is the Dieckmann condensation.

Dieckmann Condensation Route

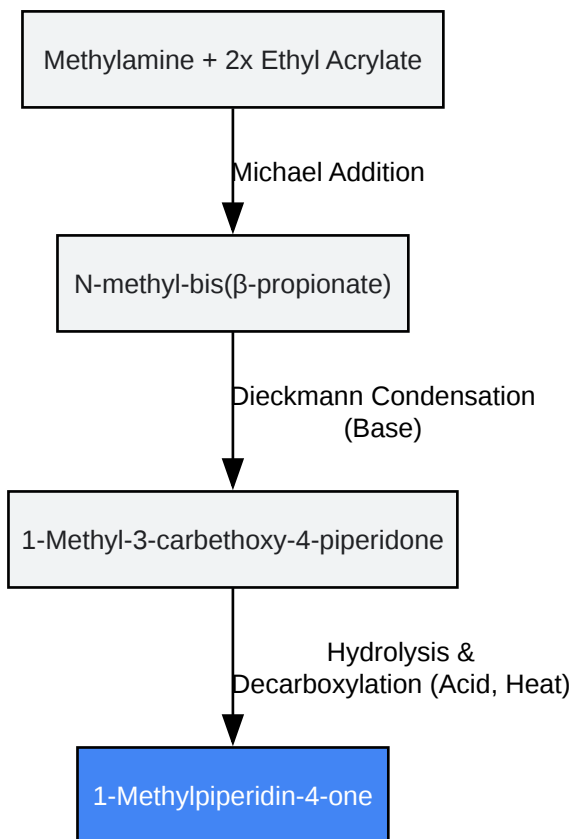
This classic synthesis involves the intramolecular cyclization of a diester followed by hydrolysis and decarboxylation.

Experimental Protocol:

- **Michael Addition:** Methylamine is reacted with two equivalents of ethyl acrylate to form the diester, N-methyl-bis(β -propionate).
- **Dieckmann Cyclization:** The diester undergoes an intramolecular Claisen condensation in the presence of a strong base (e.g., sodium ethoxide) to form the β -keto ester, 1-methyl-3-carbethoxy-4-piperidone.
- **Hydrolysis and Decarboxylation:** The β -keto ester is then hydrolyzed and decarboxylated, typically by heating with an acid (e.g., hydrochloric acid), to yield 1-methylpiperidin-4-one.
[\[10\]](#)

A generalized workflow for the synthesis of 1-Methylpiperidin-4-one is depicted in the diagram below.

Synthesis of 1-Methylpiperidin-4-one via Dieckmann Condensation



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Caption: Synthetic pathway to 1-Methylpiperidin-4-one.

Applications in Drug Development and Research

1-Methylpiperidin-4-one is a versatile intermediate in the synthesis of a wide range of biologically active compounds.[4][5][11] The piperidin-4-one core is a recognized pharmacophore, and modifications at the nitrogen and the C3/C5 positions of the ring have led to the development of numerous therapeutic agents.[4][5]

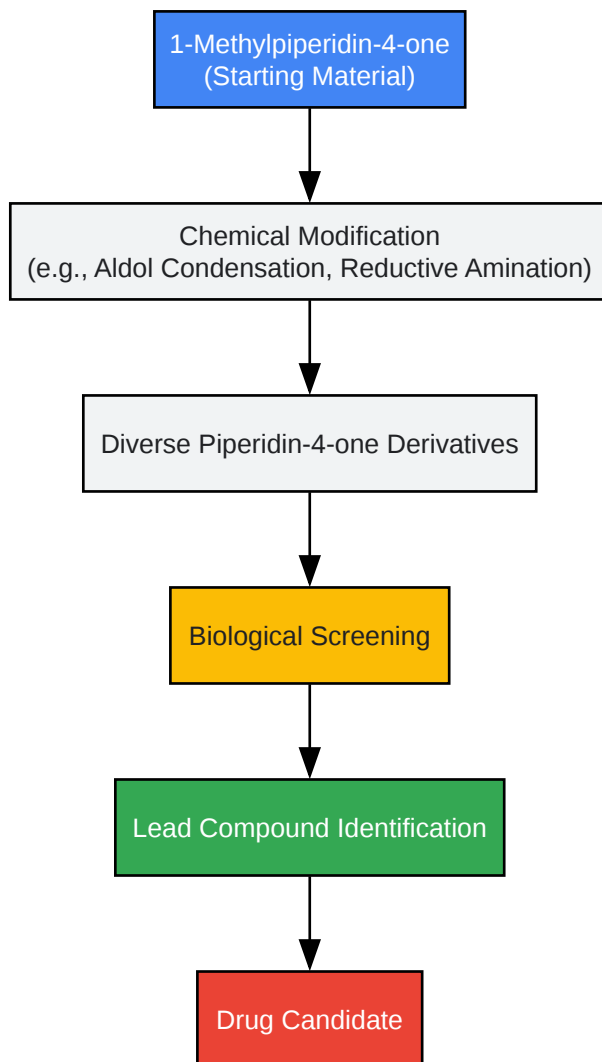
Key Therapeutic Areas:

- Antihistamines: Used in the synthesis of antihistamines like Bamipine and Mebhydrolin.[1]

- Antipsychotics: A precursor for atypical antipsychotics such as Pimavanserin.[[1](#)]
- Analgesics: Employed in the creation of opioid analgesics.
- Antimicrobial Agents: Derivatives of piperidin-4-one have shown potential as antibacterial and antifungal agents.[[12](#)]
- Immunosuppressants: A novel curcumin analogue based on the 1-methyl-piperidin-4-one scaffold has demonstrated immunosuppressive effects.[[13](#)]

The general structure of a piperidin-4-one derivative and its potential for modification are illustrated in the diagram below.

Pharmacological Significance of the Piperidin-4-one Scaffold



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Caption: Drug discovery workflow utilizing 1-Methylpiperidin-4-one.

Conclusion

1-Methylpiperidin-4-one is a chemical intermediate of significant value, particularly in the pharmaceutical industry. Its straightforward synthesis and the reactivity of its ketone group make it an ideal starting material for the construction of complex molecular architectures with

diverse biological activities. A thorough understanding of its properties and reactions is essential for chemists and researchers engaged in the design and synthesis of novel therapeutic agents.

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